

# 3,4-Dimethoxychalcone molecular weight and formula

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## Compound of Interest

Compound Name: 3,4-Dimethoxychalcone

Cat. No.: B600365

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## Technical Guide: 3,4-Dimethoxychalcone

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **3,4-Dimethoxychalcone**, a natural product recognized for its potential as a caloric restriction mimetic (CRM).[1][2] It is involved in inducing the deacetylation of cytoplasmic proteins and stimulating autophagic flux.[1][2]

## Molecular Identity and Properties

**3,4-Dimethoxychalcone** is a chalcone polyphenol that has been utilized as an intermediate in the synthesis of various biochemical substances.[1] It is identified by the CAS Number 5416-71-7.[1][3]

### Quantitative Data Summary

The fundamental molecular properties of **3,4-Dimethoxychalcone** are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C17H16O3	[1][3][4][5]
Molecular Weight	268.31 g/mol	[3][4][5]
Appearance	White to yellow crystalline powder	[1]
Solubility	Soluble in DMSO	[1]
Purity	≥98% (HPLC)	[1]

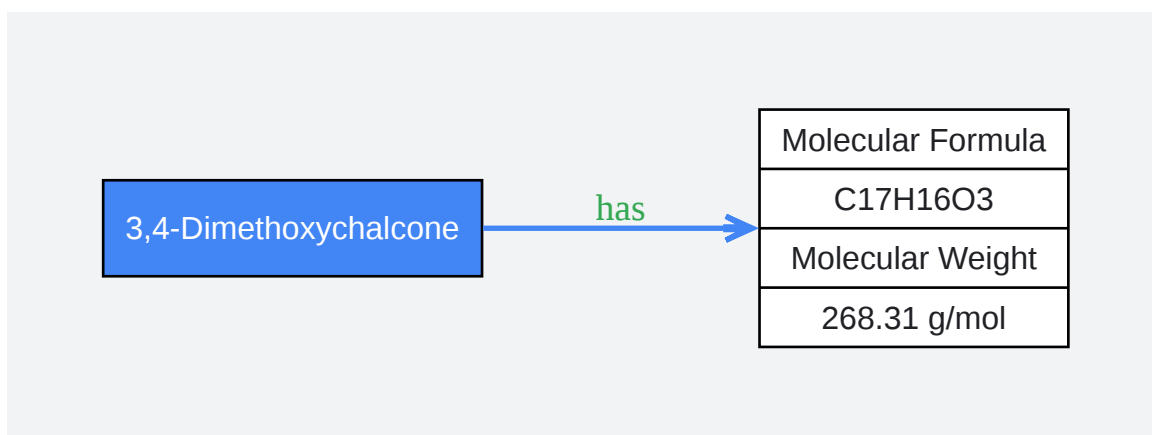
## Experimental Protocols

Detailed experimental protocols involving **3,4-Dimethoxychalcone**, such as those for inducing autophagy or for its use in cardioprotective and anticancer studies, are highly specific to the research context.[1] Methodologies for inducing nuclear translocation of TFEB and TFE3 in vivo have involved intraperitoneal injections in mice.[2] For comprehensive and replicable experimental designs, it is imperative to consult peer-reviewed scientific literature.

Key analytical methods cited in the literature for structural investigation include FT-IR and FT-Raman spectroscopy.[6] The second harmonic conversion efficiency has been determined using the Kurtz powder technique.[6] Identity is typically confirmed by 1H-NMR.[1]

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound and its primary molecular identifiers.



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Caption: Core molecular properties of **3,4-Dimethoxychalcone**.

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## References

- 1. adipogen.com [adipogen.com]
- 2. 3,4-DIMETHOXYCHALCONE | 5416-71-7 [chemicalbook.com]
- 3. 3,4-DIMETHOXYCHALCONE CAS#: 5416-71-7 [m.chemicalbook.com]
- 4. 3,4-Dimethoxychalcone | C<sub>17</sub>H<sub>16</sub>O<sub>3</sub> | CID 5354494 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3,4-Dimethoxychalcone | TargetMol [targetmol.com]
- 6. researchgate.net [researchgate.net]
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